

Wilforgine CAS number and commercial suppliers

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Compound of Interest

Compound Name: Wilforgine (Standard)

Cat. No.: B10817270

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Wilforgine: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of Wilforgine, a sesquiterpene alkaloid with notable biological activities. This document covers its chemical identification, commercial availability, and key experimental data, including detailed protocols and a visualization of its implicated signaling pathway.

Chemical Identity and Commercial Availability

Wilforgine, a complex natural product isolated from *Tripterygium wilfordii*, is a subject of interest for its potential pharmacological applications. Its unique chemical structure underpins its biological functions.

Table 1: Chemical and Commercial Data for Wilforgine

Parameter	Value	Reference
CAS Number	37239-47-7	[1] [2] [3] [4] [5]
Molecular Formula	C ₄₁ H ₄₇ NO ₁₉	[1] [2]
Molecular Weight	857.815 g/mol	[2]
Type of Compound	Sesquiterpenoid Alkaloid	[2]
Commercial Suppliers	Biopurify, Cayman Chemical, Selleck Chemicals	[2] [3] [6]
Purity (Typical)	95% - >98%	[1] [2] [3]
Physical Description	Powder	[2]

Biological Activity and Quantitative Data

Wilforgine has demonstrated distinct biological effects, most notably paralytic activity against certain insect larvae and potential modulation of calcium channels.[\[3\]](#)[\[6\]](#) The following tables summarize key quantitative findings from published research.

Table 2: Paralytic Activity of Wilforgine

Organism	Developmental Stage	Parameter	Value	Reference
Mythimna separata (Armyworm)	Third Instar Larvae	NC ₅₀ (50% Narcotic Concentration)	0.0086 μmol/larva	[1]

Table 3: Production of Wilforgine in Hairy Root Cultures of *Tripterygium wilfordii*

Elicitor (Treatment)	Concentration	Time Point	Wilforgine Content (µg/g)	Fold Change vs. Control	Reference
Control	-	6 h	~310	-	
Methyl Jasmonate (MeJA)	Not Specified	6 h	693.36	2.23	

Experimental Protocols

This section provides detailed methodologies for key experiments related to the biological activities of Wilforgine.

Insect Paralytic Activity Assay

This protocol is a generalized procedure based on the reported paralytic effects of Wilforgine on *M. separata* larvae.[1]

Objective: To determine the concentration-dependent paralytic effect of Wilforgine on third-instar *M. separata* larvae.

Materials:

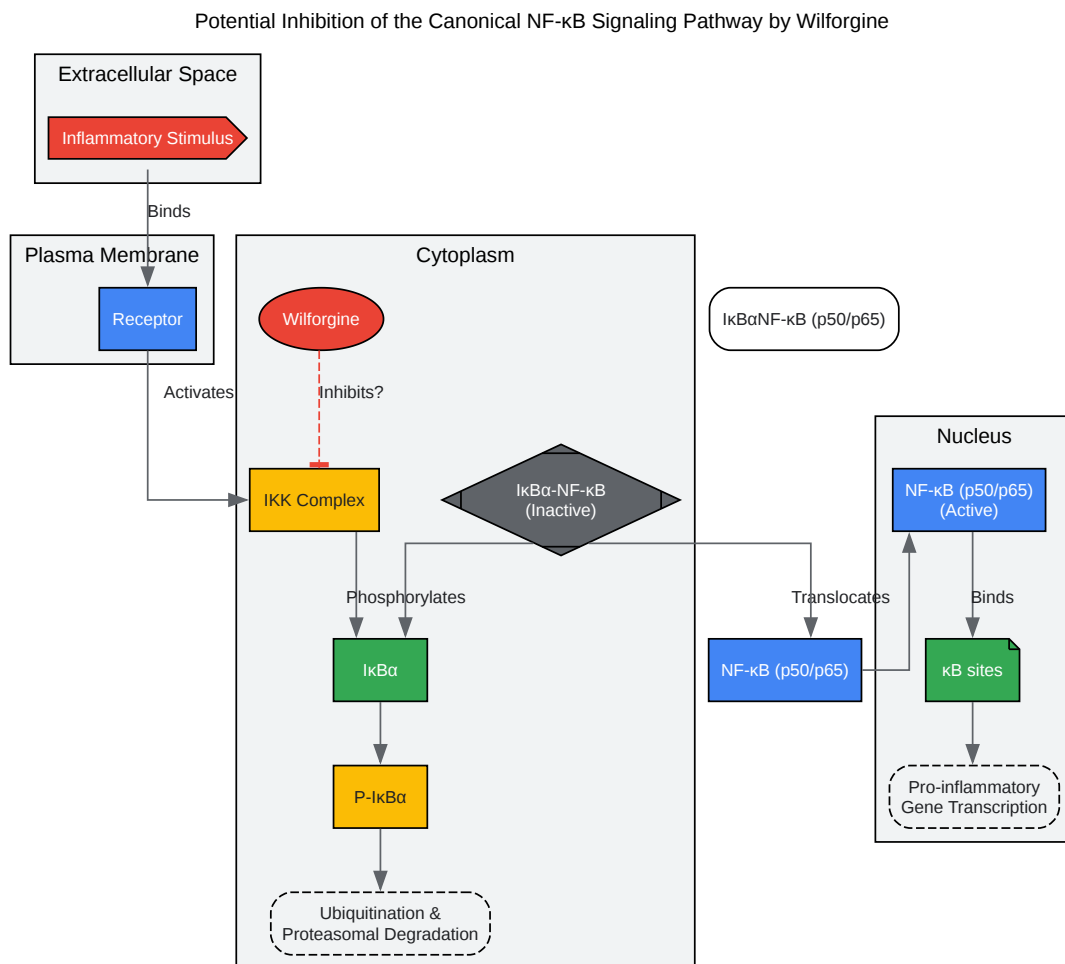
- Wilforgine
- Third-instar *M. separata* larvae
- Solvent for Wilforgine (e.g., DMSO)
- Micro-applicator
- Petri dishes
- Fresh corn leaves (or appropriate larval food)
- Incubator set to appropriate temperature and humidity for the larvae

Procedure:

- **Preparation of Wilforgine Solutions:** Prepare a series of dilutions of Wilforgine in the chosen solvent to achieve a range of doses to be tested. A vehicle control (solvent only) must be included.
- **Application of Wilforgine:** Using a micro-applicator, topically apply a precise volume of each Wilforgine dilution (or vehicle control) to the dorsal thoracic region of individual third-instar larvae.
- **Observation:** Place each treated larva in a separate petri dish containing a fresh corn leaf.
- **Assessment of Paralysis:** At predetermined time intervals (e.g., 1, 2, 4, 8, 12, and 24 hours post-application), observe the larvae for signs of paralysis. Paralysis can be defined as the inability of the larva to move in a coordinated manner or right itself when placed on its back. A gentle prod with a soft brush can be used to assess movement.
- **Data Analysis:** For each concentration and time point, record the number of paralyzed larvae. Calculate the percentage of paralyzed larvae at each dose. The 50% narcotic concentration (NC₅₀), the concentration that causes paralysis in 50% of the test subjects, can be determined using probit analysis or other appropriate statistical methods.

Implicated Signaling Pathway

While direct studies on the specific signaling pathways modulated by purified Wilforgine are limited, the broader class of compounds from *Tripterygium wilfordii* has been shown to exert anti-inflammatory effects through the inhibition of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. The following diagram illustrates a plausible mechanism for how Wilforgine, as a component of this plant, may interfere with this critical inflammatory pathway.



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Caption: Potential mechanism of Wilforgine inhibiting the NF- κ B pathway.

Disclaimer: This guide is intended for research purposes only. Wilforgine is a potent bioactive compound and should be handled with appropriate safety precautions in a laboratory setting. The information provided here is a synthesis of available research and should not be considered as a definitive statement on the compound's properties or mechanisms of action. Further independent research is encouraged.

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